

2-Bromopropane-2-d1: Technical Safety & Application Guide[1]

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Compound of Interest

Compound Name: 2-Bromopropane-2-d1

CAS No.: 4067-80-5

Cat. No.: B110067

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Introduction: The Isotopic Precision Reagent

In the landscape of precision chemistry and drug development, **2-Bromopropane-2-d1** (Isopropyl-2-d1 bromide) serves as a critical tool for mechanistic elucidation and metabolic tuning.[1] Unlike its non-deuterated parent (2-bromopropane), which is a standard alkylating agent, this isotopologue carries a deuterium atom at the methine (C2) position.[1]

This modification is not merely structural; it introduces a Kinetic Isotope Effect (KIE) that researchers leverage to probe reaction mechanisms (specifically distinguishing between and

pathways) and to enhance the metabolic stability of pharmaceutical candidates via the "Deuterium Switch" strategy.

However, the utility of this reagent is coupled with significant hazards.[1] The parent compound, 2-bromopropane, is a documented reproductive toxicant and neurotoxin.[1] As a Senior Application Scientist, I must emphasize that **2-Bromopropane-2-d1** must be handled with the same rigorous safety protocols as the parent compound, assuming equivalent or potentially prolonged biological half-life due to the C-D bond strength.

Chemical Identity & Physical Properties[1][2][3][4][5]

Identification

Parameter	Specification
Chemical Name	2-Bromopropane-2-d1
CAS Number	4067-80-5
Synonyms	Isopropyl-2-d1 bromide; (CH ₃) ₂ CDBr
Molecular Formula	
Molecular Weight	~124.00 g/mol (vs. 122.99 for non-deuterated)
Isotopic Purity	Typically 98 atom % D

Physical Properties Comparison

Note: Physical properties for the deuterated analog are often inferred from the non-deuterated parent (CAS 75-26-3) due to their physicochemical similarity, though slight variations in boiling point and density may occur.[1]

Property	2-Bromopropane (Parent)	2-Bromopropane-2-d1 (Inferred)
Physical State	Colorless Liquid	Colorless Liquid
Boiling Point	59–60 °C	~59–60 °C
Melting Point	-89 °C	~-89 °C
Density	1.31 g/mL at 25 °C	~1.31–1.32 g/mL
Flash Point	22 °C (Closed Cup)	High Flammability Risk
Solubility	Miscible in Ethanol, Ether, Chloroform	Miscible in Organic Solvents

Hazard Profiling (GHS Classification)

Critical Warning: 2-Bromopropane is classified as a Category 1A Reproductive Toxicant.[2][3]

You must assume the deuterated analog possesses the same hazard profile.

GHS Label Elements

- Signal Word: DANGER
- Hazard Pictograms:
 -  (Flame)^[3]
 -  (Health Hazard)
 -  (Exclamation Mark)

Hazard Statements

- H225: Highly flammable liquid and vapor.^{[3][4][5]}
- H360: May damage fertility or the unborn child.^[4] (Specific target: Ovaries, Testes).
- H373: May cause damage to organs (Central Nervous System, Hematopoietic System) through prolonged or repeated exposure.
- H319: Causes serious eye irritation.^[2]
- H336: May cause drowsiness or dizziness.^[2]

Precautionary Protocols (Self-Validating)

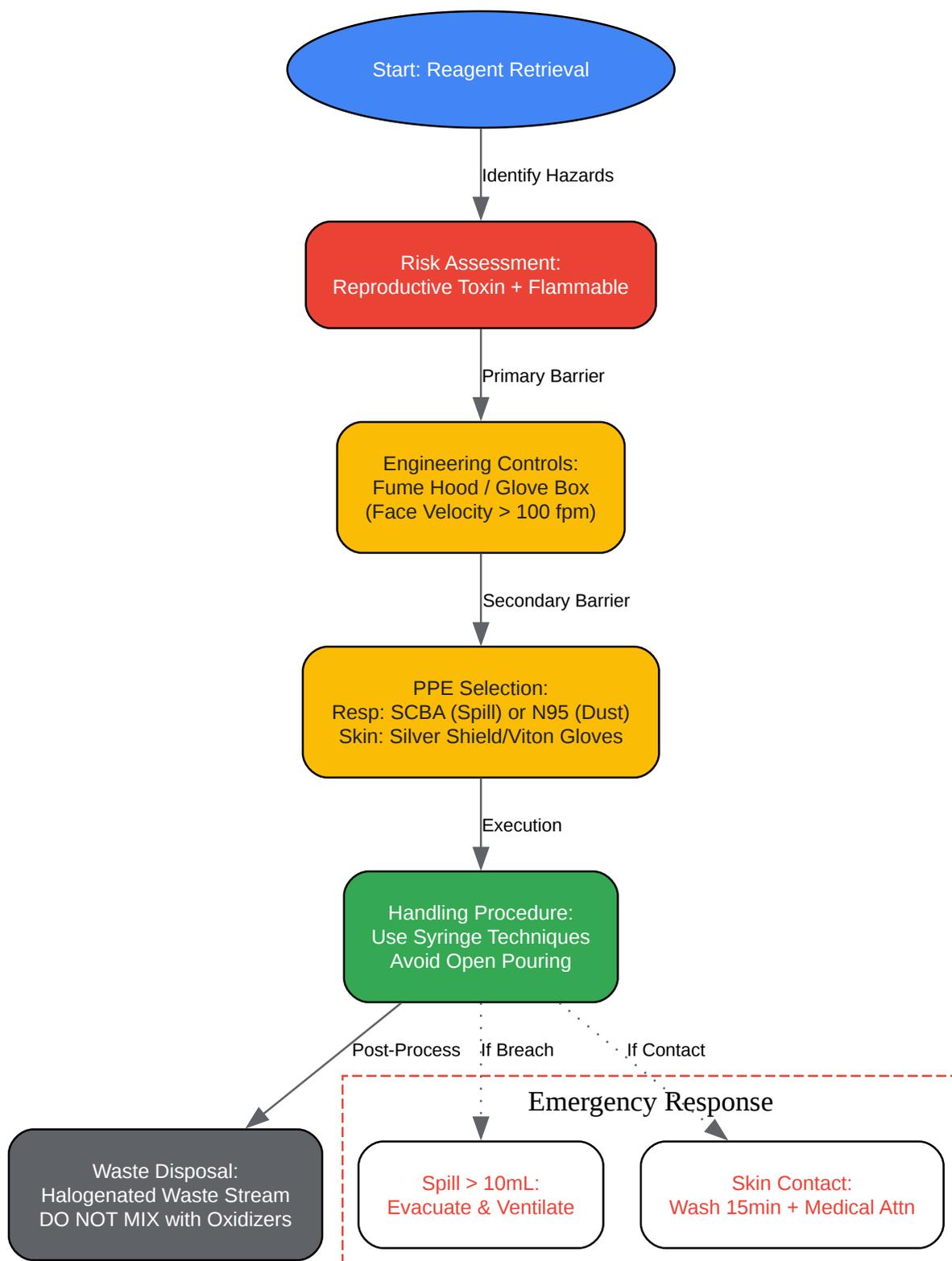
To ensure trustworthiness in your safety workflow, implement these "check-gates":

- The "Double-Glove" Gate:
 - Protocol: Use Silver Shield® or Viton® gloves as the primary barrier. Standard nitrile gloves have short breakthrough times for halogenated hydrocarbons.
 - Validation: Check inner glove for discoloration after use; if present, the outer barrier failed.^[1]
- The "Zero-Static" Gate:

- Protocol: Ground all glassware and transfer lines. Use anti-static mats.
- Validation: Use a static meter before pouring; reading must be <100V.

Visualized Safety Workflow

The following diagram outlines the hierarchy of controls required when handling **2-Bromopropane-2-d1** to mitigate reproductive and flammability risks.



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Caption: Hierarchy of safety controls for handling **2-Bromopropane-2-d1**, prioritizing engineering controls over PPE.

Applications in Drug Development[1][7][13][14] The Deuterium Switch & Metabolic Stability

In drug discovery, replacing hydrogen with deuterium at metabolic "hotspots" can significantly alter a drug's pharmacokinetic profile without changing its binding affinity.[1] This is governed by the Primary Kinetic Isotope Effect.

- Mechanism: The C-D bond is shorter and stronger than the C-H bond (Bond Dissociation Energy: C-D

341 kJ/mol vs. C-H

338 kJ/mol).

- Outcome: If the cleavage of the C-H bond at the isopropyl position is the rate-determining step (RDS) in metabolism (e.g., by Cytochrome P450 enzymes), deuteration will slow this process (

, typically 2–7).[1]

- Result: Increased half-life () and reduced dosing frequency.

Mechanistic Probe: vs. Pathways

2-Bromopropane-2-d1 is invaluable for distinguishing between substitution and elimination pathways.[1]

- E2 Reaction: Involves the abstraction of a

-proton. If the deuterium is on the

-carbon (C2), secondary isotope effects are observed.[1] If using an isomer with

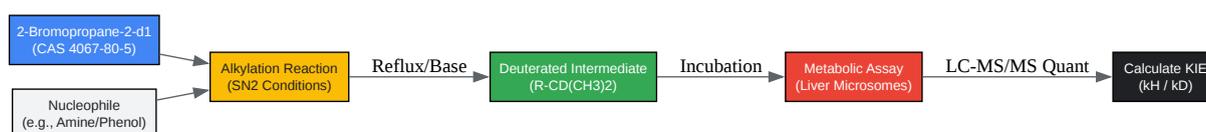
-deuterium, a primary KIE would be seen.[1]

- Reaction: The reaction rate is less sensitive to deuteration at the reaction center (secondary KIE), usually resulting in

(inverse or small normal effect).

Experimental Workflow: Synthesis & KIE Study

The following diagram illustrates a typical workflow for using **2-Bromopropane-2-d1** to synthesize a deuterated drug intermediate and validate the kinetic isotope effect.



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Caption: Workflow for synthesizing a deuterated intermediate and assessing metabolic stability via KIE calculation.

Emergency Response & Storage Storage Protocols

To maintain isotopic purity and safety:

- Temperature: Store at 2–8 °C (Refrigerated).
- Environment: Inert atmosphere (Argon or Nitrogen) is recommended to prevent hydrolysis or oxidation.
- Container: Amber glass with a PTFE-lined septum cap to prevent light degradation and solvent leaching.

First Aid Measures

- Inhalation: Move to fresh air immediately. If breathing is difficult, give oxygen.[1] Seek medical attention for potential CNS effects.

- Skin Contact: Wash with soap and water for at least 15 minutes. Remove contaminated clothing.[2][3][4]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a POISON CENTER immediately.

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